

Application Notes and Protocols: Ristomycin Sulfate Solution Preparation

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Compound of Interest

Compound Name: *Ristomycin sulfate*

Cat. No.: *B7828687*

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This document provides detailed protocols for the preparation of **Ristomycin sulfate** stock and working solutions. **Ristomycin sulfate** is a glycopeptide antibiotic isolated from *Amycolatopsis* sp. (formerly *Nocardia lurida*) and is primarily used in laboratory settings for diagnostic assays, such as the ristocetin-induced platelet aggregation (RIPA) assay to diagnose von Willebrand disease.[1][2][3]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Ristomycin sulfate** relevant to solution preparation.

Parameter	Value	Source(s)
Molecular Weight	2166.0 g/mol	[1][3]
Appearance	White to off-white/pale yellow solid powder	
Solubility	- DMSO: 100 mg/mL (may require sonication and warming) - Soluble in Water, Methanol, DMF, and Ethanol	
Storage (Solid Form)	- Short-term: Room Temperature or 2-8°C - Long-term: -20°C (stable for ≥ 4 years)	
Storage (Stock Solution)	- In DMSO: -80°C for up to 6 months -20°C for up to 1 month - In Water (Aqueous): 2-8°C for up to 7 days	

Experimental Protocols

Safety Precautions

Before handling **Ristomycin sulfate**, review the Safety Data Sheet (SDS). While not classified as a hazardous substance under GHS, standard laboratory safety practices should be followed.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and appropriate gloves.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes. Handle the powder in a well-ventilated area or a chemical fume hood.
- Usage: This product is intended for research use only and is not for human or veterinary use.

Protocol for Preparing Ristomycin Sulfate Stock Solution (e.g., 50 mg/mL in DMSO)

This protocol describes the preparation of a high-concentration stock solution in DMSO, which is suitable for long-term storage and subsequent dilution into various aqueous buffers.

Materials:

- **Ristomycin sulfate** powder (CAS: 11140-99-1)
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- **Equilibration:** Allow the **Ristomycin sulfate** vial to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of **Ristomycin sulfate** powder (e.g., 10 mg).
- **Solvent Addition:** Add the calculated volume of DMSO to the tube. To prepare a 50 mg/mL solution with 10 mg of powder, add 200 μ L of DMSO.
 - **Note on Solubility:** Hygroscopic DMSO can significantly impact solubility. Use newly opened or anhydrous DMSO for best results.
- **Dissolution:** Close the tube tightly and vortex thoroughly. If the powder does not dissolve completely, sonication and/or gentle warming (up to 60°C) can be applied to facilitate dissolution. Ensure the solution is clear before proceeding.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed cryovials. This prevents contamination and degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Protocol for Preparing Aqueous Working Solution (e.g., 1.2 mg/mL for Platelet Aggregation Assays)

This protocol describes the dilution of an aqueous stock into a working solution for functional assays. For this purpose, an initial stock is first prepared in water.

Materials:

- **Ristomycin sulfate** powder
- High-purity distilled or deionized water
- Physiological saline (0.9% NaCl)
- Sterile conical tubes or vials
- Pipettes and sterile tips
- 0.22 µm syringe filter (if sterile solution is required)

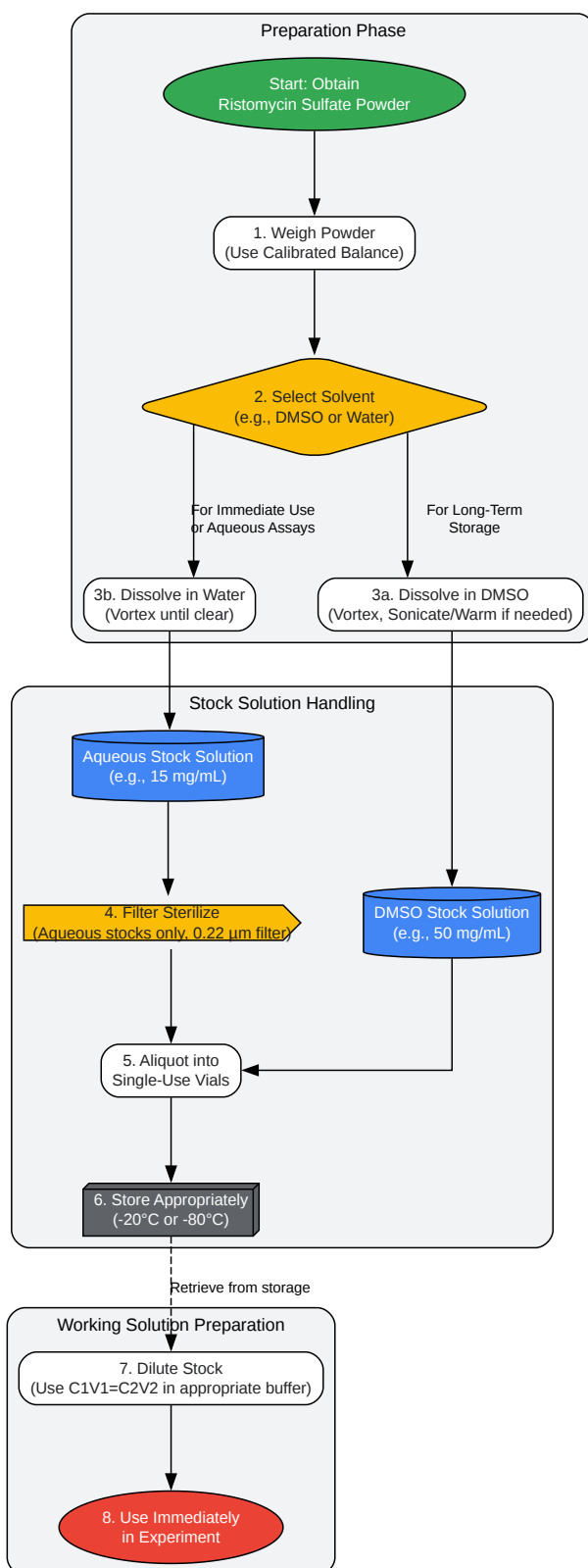
Procedure:

- Prepare Aqueous Stock (e.g., 15 mg/mL):
 - Weigh the required amount of **Ristomycin sulfate** powder.
 - Reconstitute the powder in high-purity water to a concentration of 15 mg/mL. For example, dissolve 7.5 mg of powder in 0.5 mL of water.
 - Shake vigorously until completely dissolved. Allow the solution to stabilize for 30 minutes at room temperature.

- If sterility is required for cell-based assays, filter the solution through a 0.22 µm syringe filter into a sterile container.
- Dilute to Working Concentration:
 - Using the $C_1V_1 = C_2V_2$ formula, calculate the volume of the aqueous stock needed to achieve the final working concentration in physiological saline.
 - Example for 1 mL of 1.2 mg/mL working solution:
 - C_1 (Stock Concentration) = 15 mg/mL
 - V_1 (Volume of Stock) = ?
 - C_2 (Working Concentration) = 1.2 mg/mL
 - V_2 (Final Volume) = 1 mL
 - $V_1 = (C_2 * V_2) / C_1 = (1.2 \text{ mg/mL} * 1 \text{ mL}) / 15 \text{ mg/mL} = 0.08 \text{ mL}$ or 80 µL
 - Add 80 µL of the 15 mg/mL **Ristomycin sulfate** stock solution to 920 µL of physiological saline to get a final volume of 1 mL.
- Usage: Use the working solution immediately after preparation for best results. Aqueous solutions can be stored at 2-8°C for up to 7 days, but fresh preparation is highly recommended.

Visualization of Workflow

The following diagram illustrates the generalized workflow for preparing **Ristomycin sulfate** stock and working solutions.



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Caption: Workflow for preparing **Ristomycin sulfate** stock and working solutions.

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